

An In-depth Technical Guide to the Synthesis of 3-Pyrimidin-5-ylbenzaldehyde

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Compound of Interest

Compound Name: 3-Pyrimidin-5-ylbenzaldehyde

Cat. No.: B1351435

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This technical guide provides a detailed overview of the primary synthesis pathway for **3-Pyrimidin-5-ylbenzaldehyde**, a valuable building block in medicinal chemistry and materials science. The core of this synthesis relies on the robust and versatile Suzuki-Miyaura cross-coupling reaction. This document outlines the reaction mechanism, provides a detailed experimental protocol, and presents key data in a structured format for ease of reference.

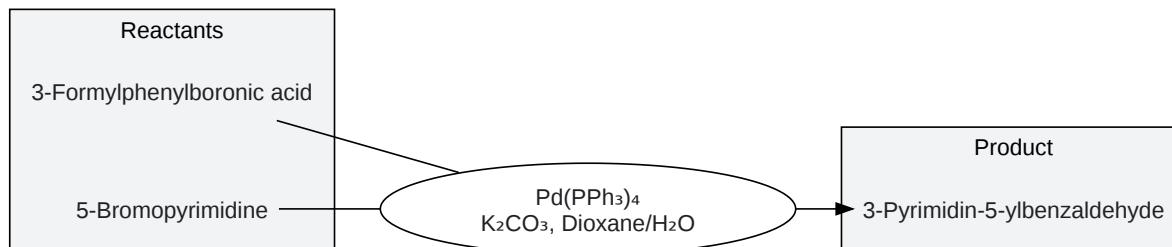
Introduction

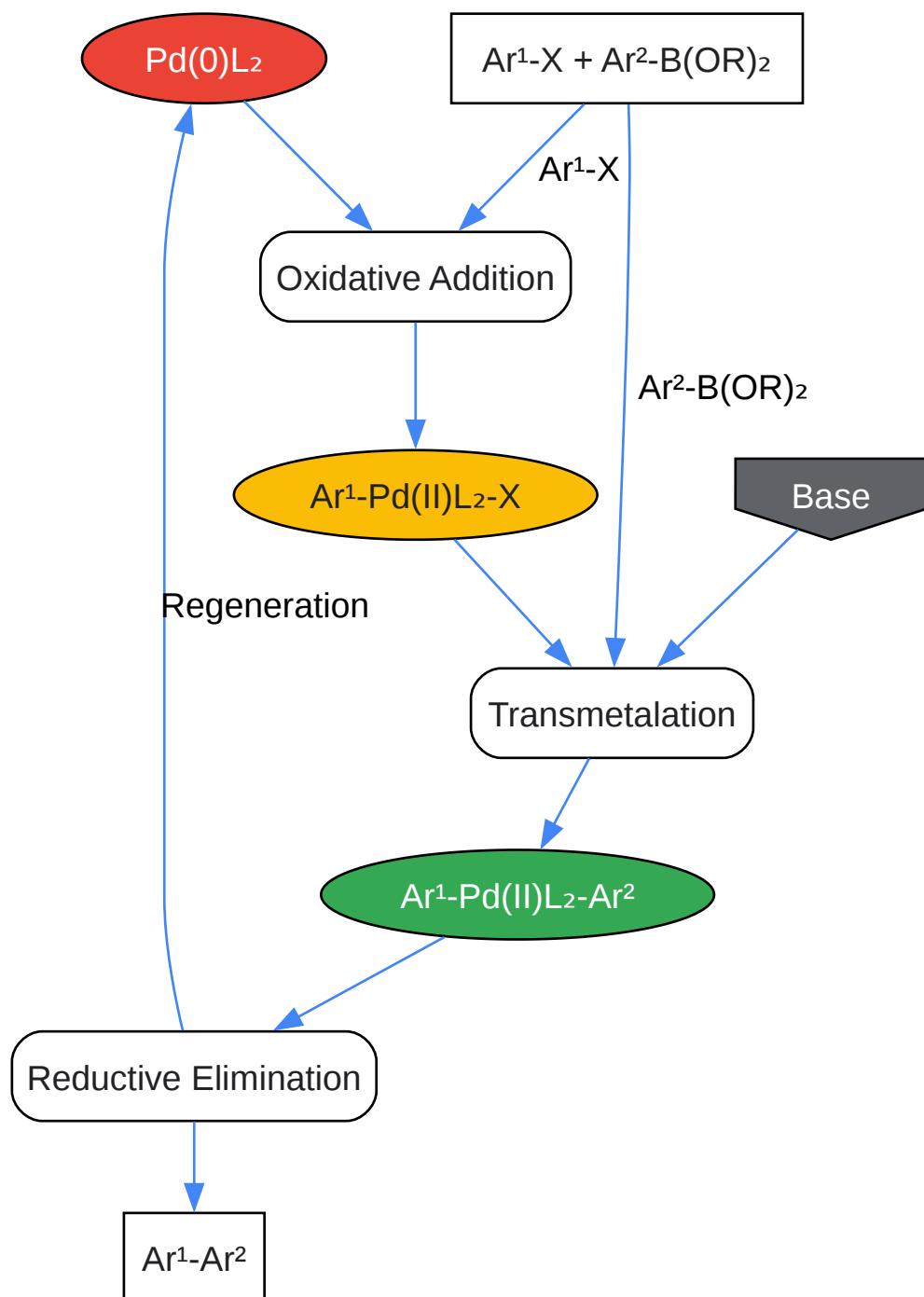
3-Pyrimidin-5-ylbenzaldehyde is a biaryl compound featuring a pyrimidine ring linked to a benzaldehyde moiety at the meta position. This unique structural motif makes it a sought-after intermediate in the development of novel pharmaceuticals and functional organic materials. The aldehyde group serves as a versatile handle for further chemical transformations, while the pyrimidine core is a common feature in biologically active molecules. The most direct and efficient method for the synthesis of this compound is the palladium-catalyzed Suzuki-Miyaura cross-coupling reaction.

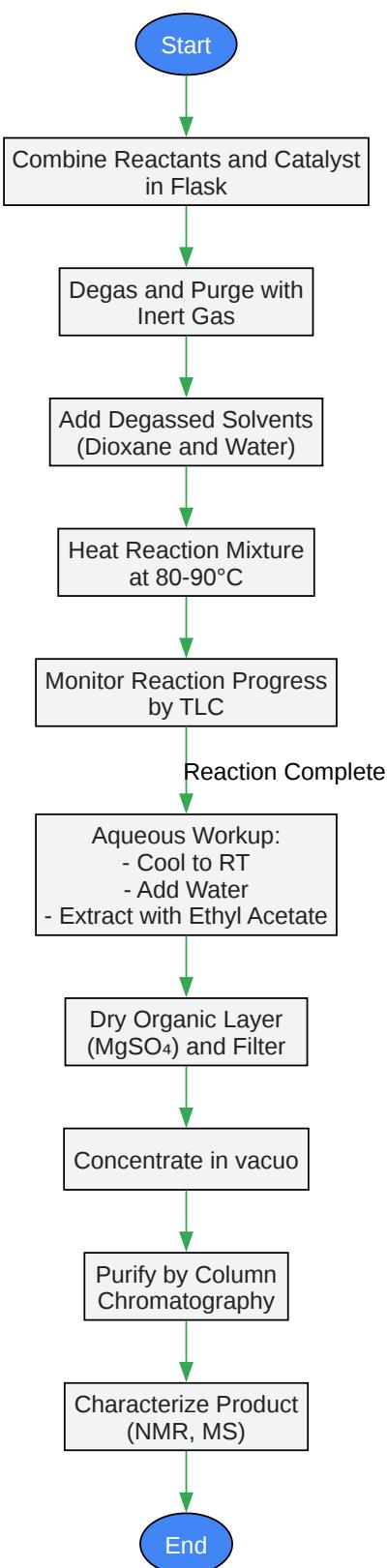
Core Synthesis Pathway: Suzuki-Miyaura Cross-Coupling

The synthesis of **3-Pyrimidin-5-ylbenzaldehyde** is most effectively achieved through the Suzuki-Miyaura cross-coupling of 5-bromopyrimidine with 3-formylphenylboronic acid. This

reaction forms a carbon-carbon bond between the C5 position of the pyrimidine ring and the C3 position of the benzaldehyde ring.





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